

Application Notes and Protocols for Investigating Purinergic Neurotransmission with Purotoxin-1

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Compound of Interest		
Compound Name:	Purotoxin 1	
Cat. No.:	B1151388	Get Quote

A Selective Modulator of P2X3 Receptors

Introduction

Purotoxin-1 (PT1) is a peptide isolated from the venom of the Central Asian spider Geolycosa sp.[1][2]. It is a potent and highly selective modulator of P2X3 receptors, which are ATP-gated ion channels predominantly expressed in sensory neurons and involved in pain perception[1][2][3]. While the initial topic of interest was Purotoxin-1's application for investigating P2X7 receptors, current scientific literature indicates that Purotoxin-1's primary and well-documented role is in the study of P2X3-mediated purinergic neurotransmission[2][3]. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of Purotoxin-1 as a selective tool to investigate the function of P2X3 receptors.

Purotoxin-1 is a 35-amino acid peptide with four disulfide bonds[3]. Its unique mechanism of action involves the modulation of P2X3 receptor desensitization, making it a valuable tool for dissecting the role of these receptors in various physiological and pathological processes, particularly in the context of nociception and inflammatory pain[1][3].

Quantitative Data



The following table summarizes the key quantitative data for Purotoxin-1's interaction with P2X3 receptors.

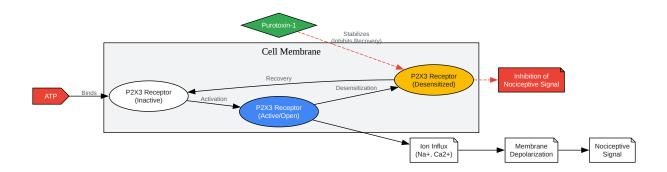
Parameter	Value	Receptor Subtype	Species	Reference
IC50	12 nM	P2X3	Rat	
Effective Concentration for full inhibition	100 nM	P2X3	Rat	[2][3][4]
Selectivity	Negligible effects on P2X2 and P2X2/3	P2X2, P2X2/3	Rat	
Molecular Weight	3834.59 Da	N/A	N/A	[2]

Mechanism of Action

Purotoxin-1 exerts its inhibitory effect on P2X3 receptors not by directly blocking the ion channel pore, but by modulating the receptor's desensitization kinetics[1][3]. Specifically, PT1 dramatically slows down the recovery from the desensitized state of P2X3 receptors. In the presence of ATP, P2X3 receptors rapidly activate and then enter a desensitized (closed and non-responsive) state. Purotoxin-1 stabilizes this desensitized state, thereby reducing the number of available functional receptors for subsequent activation and leading to a potent inhibition of P2X3-mediated currents[3]. This allosteric modulation provides a unique way to study the dynamics of P2X3 receptor function.

Signaling Pathway and Experimental Workflow Diagrams

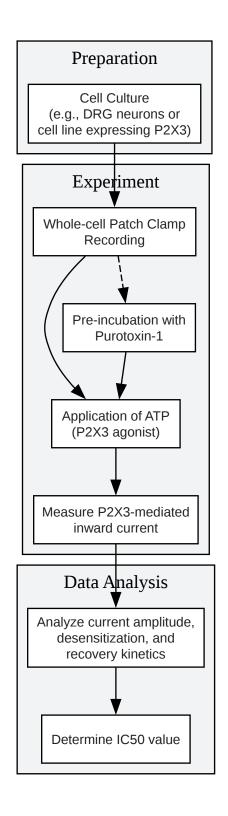




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Caption: Purotoxin-1 mechanism of action on the P2X3 receptor signaling pathway.





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References

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